

In-Depth Technical Guide: Solubility of Nuarimol d4

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Compound of Interest

Compound Name: Nuarimol d4

Cat. No.: B15554949

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Disclaimer: This document provides a comprehensive overview of the solubility of Nuarimol. Due to the limited availability of public data for **Nuarimol d4**, this guide is based on the solubility data of its non-deuterated counterpart, Nuarimol. The solubility characteristics of deuterated and non-deuterated compounds are generally very similar; however, minor differences may exist. This guide is intended for researchers, scientists, and professionals in drug development.

Quantitative Solubility Data

The solubility of Nuarimol has been determined in various aqueous and organic solvents. The following table summarizes the available quantitative data. It is important to note that some discrepancies exist in the reported values for aqueous solubility.

Solvent	Chemical Formula	Solubility (mg/L)	Temperature (°C)	pH	Source(s)
Water	H ₂ O	26	20	7	[1]
Water	H ₂ O	26	25	7	[2][3]
Water	H ₂ O	40,000	Not Specified	Not Specified	[4]
Acetone	C ₃ H ₆ O	170,000	20	Not Applicable	[1]
Methanol	CH ₄ O	55,000	20	Not Applicable	[1]
Chloroform	CHCl ₃	Slightly Soluble	Not Specified	Not Applicable	[5]
Methanol	CH ₄ O	Slightly Soluble	Not Specified	Not Applicable	[5]

Note on conflicting data: The solubility of Nuarimol in water is reported as 26 mg/L by two sources[1][2][3], while another source indicates a significantly higher solubility of 40,000 mg/L[4]. The lower value is more consistent with a compound of this nature and should be considered more likely to be accurate.

Experimental Protocol: Shake-Flask Method for Solubility Determination

The shake-flask method is a widely accepted and robust technique for determining the equilibrium solubility of a compound in a specific solvent. The following protocol provides a detailed methodology for this experiment.

2.1. Materials

- **Nuarimol d4** (or Nuarimol)
- Solvent of interest (e.g., water, ethanol, acetone)

- Glass vials or flasks with screw caps
- Analytical balance
- Orbital shaker or rotator with temperature control
- Centrifuge
- Syringes and syringe filters (e.g., 0.22 μm PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or other quantitative analytical instrument.

2.2. Procedure

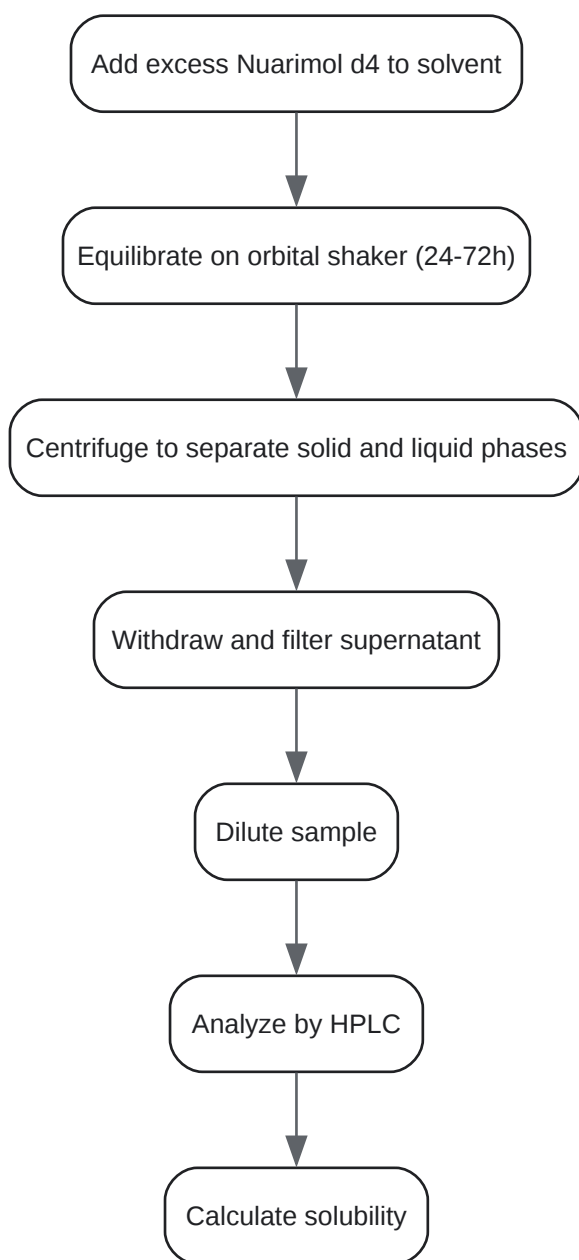
- Preparation of Supersaturated Solution:
 - Add an excess amount of **Nuarimol d4** to a glass vial containing a known volume of the solvent. The exact amount should be sufficient to ensure that undissolved solid remains after equilibration.
- Equilibration:
 - Securely cap the vials.
 - Place the vials in an orbital shaker set to a constant temperature (e.g., 25 °C).
 - Agitate the samples for a predetermined period (typically 24-72 hours) to ensure equilibrium is reached. The agitation should be vigorous enough to keep the solid suspended but not so vigorous as to cause foaming.
- Phase Separation:
 - After the equilibration period, allow the vials to stand undisturbed for a short period to allow for the settling of excess solid.

- To further separate the solid and liquid phases, centrifuge the vials at a high speed (e.g., 10,000 rpm) for a specified time (e.g., 15 minutes).
- Sample Collection and Preparation:
 - Carefully withdraw an aliquot of the clear supernatant using a syringe.
 - Filter the aliquot through a syringe filter into a clean vial to remove any remaining solid particles.
 - Dilute the filtered solution with the solvent to a concentration within the calibration range of the analytical method.
- Quantitative Analysis:
 - Analyze the diluted sample using a validated HPLC method or another suitable quantitative technique to determine the concentration of **Nuarimol d4**.
 - Prepare a calibration curve using standard solutions of **Nuarimol d4** of known concentrations.
- Calculation:
 - Calculate the solubility of **Nuarimol d4** in the solvent by multiplying the measured concentration of the diluted sample by the dilution factor.

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the shake-flask method for determining the solubility of **Nuarimol d4**.



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Caption: Workflow of the shake-flask solubility determination method.

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